

Technical Support Center: Troubleshooting MOG35-55 Induced EAE

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MOG peptide 35-55

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This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers encountering low disease incidence in the Experimental Autoimmune Encephalomyelitis (EAE) model induced by Myelin Oligodendrocyte Glycoprotein (MOG) peptide 35-55.

Frequently Asked Questions (FAQs)

Q1: We are observing a low incidence of EAE in our C57BL/6 mice after immunization with MOG35-55. What are the potential causes and how can we troubleshoot this?

Low EAE incidence is a common challenge and can stem from several factors throughout the experimental protocol. Here are the key areas to investigate:

- Reagent Quality and Preparation:
 - MOG35-55 Peptide: Ensure the peptide is of high purity (>90%) and stored correctly (lyophilized at -20°C).[1] Reconstitute the peptide in sterile, endotoxin-free ddH₂O or PBS

to a stock concentration of 2 mg/mL.[2]

- Complete Freund's Adjuvant (CFA): The concentration of Mycobacterium tuberculosis in CFA is critical. An optimal concentration can range from 1-5 mg/mL.[2] It is advisable to titrate the CFA concentration to find the optimal dose for your specific laboratory conditions, while adhering to institutional animal care and use committee (IACUC) guidelines, which may restrict concentrations to 2 mg/mL or less.[2]
- Pertussis Toxin (PTx): PTx batches can vary in potency, which significantly impacts EAE development.[3][4] It is crucial to adjust the PTx dosage based on the potency of the specific lot being used.[3] A typical dose is administered on the day of immunization and again 48 hours later.[2]
- Emulsion Preparation and Administration:
 - Emulsification: A stable water-in-oil emulsion is critical for a robust immune response.[2] The mixing of the MOG35-55 peptide solution and CFA should be thorough, often for at least 10 minutes, until a thick, stable emulsion is formed.[2] A common method involves using two syringes connected by a three-way stopcock.[2][5]
 - Injection Technique: Subcutaneous injections should be performed by an experienced individual to minimize stress on the animals and ensure proper administration.[2] The injection should create a palpable, persistent bulbous mass under the skin.[2] Administering the emulsion at two different sites on the hind flanks is a common practice.[2]
- Animal-Related Factors:
 - Mouse Strain: C57BL/6 mice are a commonly used and susceptible strain for MOG35-55 induced EAE.[2][6] However, substrains and genetic drift can influence susceptibility. Ensure you are using a reliable C57BL/6 substrain (e.g., C57BL/6J).[3] BALB/c mice, for instance, are generally resistant to EAE induction with MOG35-55 alone.[7]
 - Age and Sex: The age of the mice at immunization can impact disease incidence and severity. Mice are often immunized at 6-8 weeks of age.[8] Some studies suggest that female mice may develop a more aggressive form of EAE.[9]

- **Animal Health and Husbandry:** The overall health and environment of the mice can influence their immune response.^[10] Maintaining a consistent and stress-free environment is important. A defined, low-fermentative diet has been shown to increase the uniformity of the EAE response.^[5]

Q2: The clinical scores of our EAE mice are consistently low, even in the animals that do develop the disease. How can we increase the severity of the EAE?

Several factors can be adjusted to modulate the severity of EAE:

- **Antigen Dose:** The amount of MOG35-55 peptide administered per mouse can be varied to influence disease severity.^[2] If severity is low, consider increasing the dose of the MOG peptide.
- **Pertussis Toxin (PTx) Dosage:** The dose of PTx has a direct, dose-dependent effect on EAE development.^{[3][4]} Carefully titrating the PTx dose, while considering the potency of the batch, can help achieve a more severe disease phenotype.^[3]
- **Adjuvant Concentration:** Increasing the concentration of Mycobacterium tuberculosis within the CFA can lead to a stronger inflammatory response and more severe EAE.^[2] However, this must be balanced with animal welfare guidelines.^[2]
- **Emulsion Quality:** Ensuring a stable and properly formed emulsion is crucial not only for incidence but also for the severity of the disease.^[5] Sonication of the inoculum has been reported to improve the uniformity and severity of the response.^[5]

Q3: We are observing significant variability in EAE incidence and severity between experiments. What steps can we take to improve reproducibility?

Variability is a known challenge in the EAE model. To improve consistency:

- **Standardize Protocols:** Meticulously standardize all aspects of the protocol, from reagent preparation to animal handling and scoring.

- **Emulsion Standardization:** The preparation of the MOG/CFA emulsion is a critical step that is difficult to standardize but essential for reproducibility.[5][9]
- **Blinded Scoring:** To reduce bias, clinical scoring of the mice should be performed by an individual who is blinded to the experimental groups.[2]
- **Consistent Animal Supply:** Use mice from the same source, of the same age and sex, and house them under consistent environmental conditions.[2]
- **PTx Potency Consideration:** Always account for the potency of new batches of PTx, as this is a major source of variability.[3]

Experimental Protocols & Data

Standard Protocol for MOG35-55 EAE Induction in C57BL/6 Mice

This protocol is a synthesis of commonly used methods.[2][11][12]

Materials:

- MOG35-55 Peptide (lyophilized)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37Ra
- Pertussis Toxin (PTx) (lyophilized)
- Sterile PBS or ddH₂O
- Female C57BL/6 mice (6-8 weeks old)[8]

Procedure:

- **Reagent Preparation:**
 - **MOG35-55 Solution:** Dissolve lyophilized MOG35-55 in sterile PBS or ddH₂O to a final concentration of 2 mg/mL.[2] Store at -20°C.

- CFA Preparation: Ensure the CFA contains the desired concentration of *M. tuberculosis* (e.g., 4-5 mg/mL).[8]
- Pertussis Toxin Solution: Reconstitute lyophilized PTx in sterile PBS to the desired concentration (e.g., 5 µg/mL).[9]
- Emulsion Preparation:
 - In a sterile environment, draw equal volumes of the MOG35-55 solution and CFA into two separate syringes.
 - Connect the syringes with a three-way stopcock.
 - Forcefully mix the contents between the two syringes for at least 10 minutes until a stable, white, viscous emulsion is formed. A drop of the emulsion should not disperse when placed in water.
- Immunization (Day 0):
 - Anesthetize the mice.
 - Inject 100 µL of the emulsion subcutaneously into two sites on the hind flanks (total volume of 200 µL per mouse).[2]
 - Administer PTx (e.g., 200 ng in 200 µL PBS) intraperitoneally (i.p.).[2][8]
- Second PTx Injection (Day 2):
 - Administer a second dose of PTx (e.g., 200 ng in 200 µL PBS) i.p.[2][8]
- Clinical Scoring:
 - Monitor the mice daily for clinical signs of EAE starting from day 7 post-immunization.
 - Use a standardized scoring system (see Table 2).

Quantitative Data Summary

Table 1: Recommended Reagent Concentrations and Dosages for EAE Induction

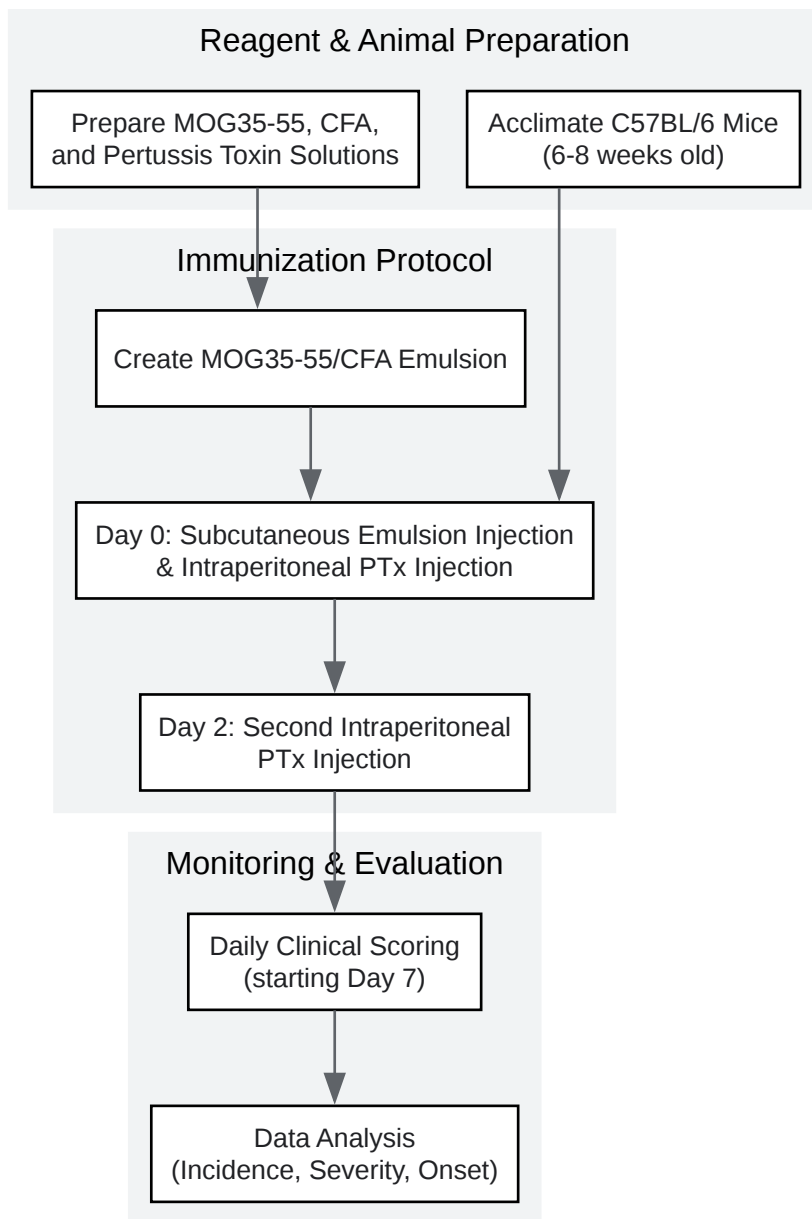
Reagent	Concentration	Dosage per Mouse	Reference
MOG35-55 Peptide	2 mg/mL in PBS/ddH ₂ O	150-300 µg	[2] [8]
M. tuberculosis in CFA	1-5 mg/mL	100 µL of emulsion	[2]
Pertussis Toxin (PTx)	Varies by lot potency	100-200 ng per injection	[8] [13]

Table 2: Standard EAE Clinical Scoring System

Score	Clinical Signs	Reference
0	No clinical deficit	[14]
1	Partial tail paralysis	[14]
2	Full tail paralysis	[14]
3	Partial hindlimb paralysis	[14]
4	Full hindlimb paralysis	[15]
5	Moribund or dead	[15]

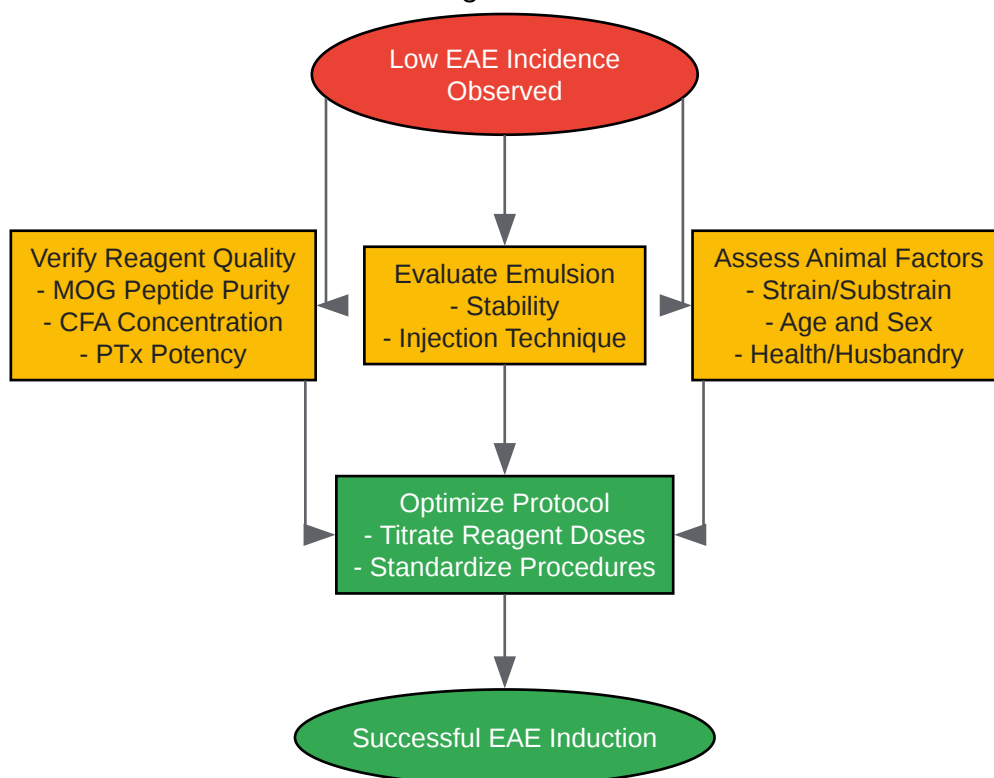
Visualizations

EAE Induction Workflow with MOG35-55

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Caption: Workflow for inducing EAE with MOG35-55.

Troubleshooting Low EAE Incidence



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Caption: Logical steps for troubleshooting low EAE incidence.

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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting MOG35-55 Induced EAE]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15952585/docs#technical-support-center-troubleshooting-mog35-55-induced-eae>]

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